

Application Notes & Protocols: The Synthetic Utility of Calcium β -Alaninate

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Compound of Interest

Compound Name: Calcium beta-alaninate

Cat. No.: B1583486

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Abstract

Calcium β -alaninate, the calcium salt of the naturally occurring β -amino acid β -alanine, is a stable, versatile, and cost-effective chemical intermediate.^{[1][2][3]} While its primary industrial role is as a critical precursor in the synthesis of calcium pantothenate (Vitamin B5), its potential utility in broader organic synthesis remains an area of active exploration.^{[1][4]} This guide provides an in-depth analysis of Calcium β -alaninate, presenting its established applications, exploring its potential as a reagent and catalyst, and offering detailed protocols for its use. We aim to equip researchers with both the foundational knowledge and practical methodologies to leverage this compound in their synthetic endeavors, from pharmaceutical development to materials science.

Introduction to Calcium β -Alaninate: A Profile

Calcium β -alaninate, with the chemical formula $C_6H_{12}CaN_2O_4$, is the salt formed from a calcium cation (Ca^{2+}) and two β -alaninate anions.^{[2][5]} β -Alanine is unique as the only naturally occurring β -amino acid, serving as a key building block for vital dipeptides like carnosine and as a precursor to Coenzyme A.^{[6][7][8]} The formation of the calcium salt provides a stable, easily handleable, and isolable solid form of β -alanine, which is advantageous for industrial-scale manufacturing and various synthetic applications.^[1]

Key Physicochemical Properties:

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ CaN ₂ O ₄	PubChem[2]
Molecular Weight	216.25 g/mol	PubChem[2]
CAS Number	36321-40-1	Benchchem, CAS[1][3]
Appearance	Typically a white crystalline powder	Alfa Chemistry[6]
Key Role	Intermediate in Vitamin B5 synthesis	Benchchem[1]

The structure of Calcium β -alaninate involves the coordination of the carboxylate groups of the β -alaninate ligands with the calcium ion. This interaction provides insights into the broader field of metal-amino acid coordination chemistry, which is fundamental to bioinorganic chemistry and the design of novel catalysts.[1]

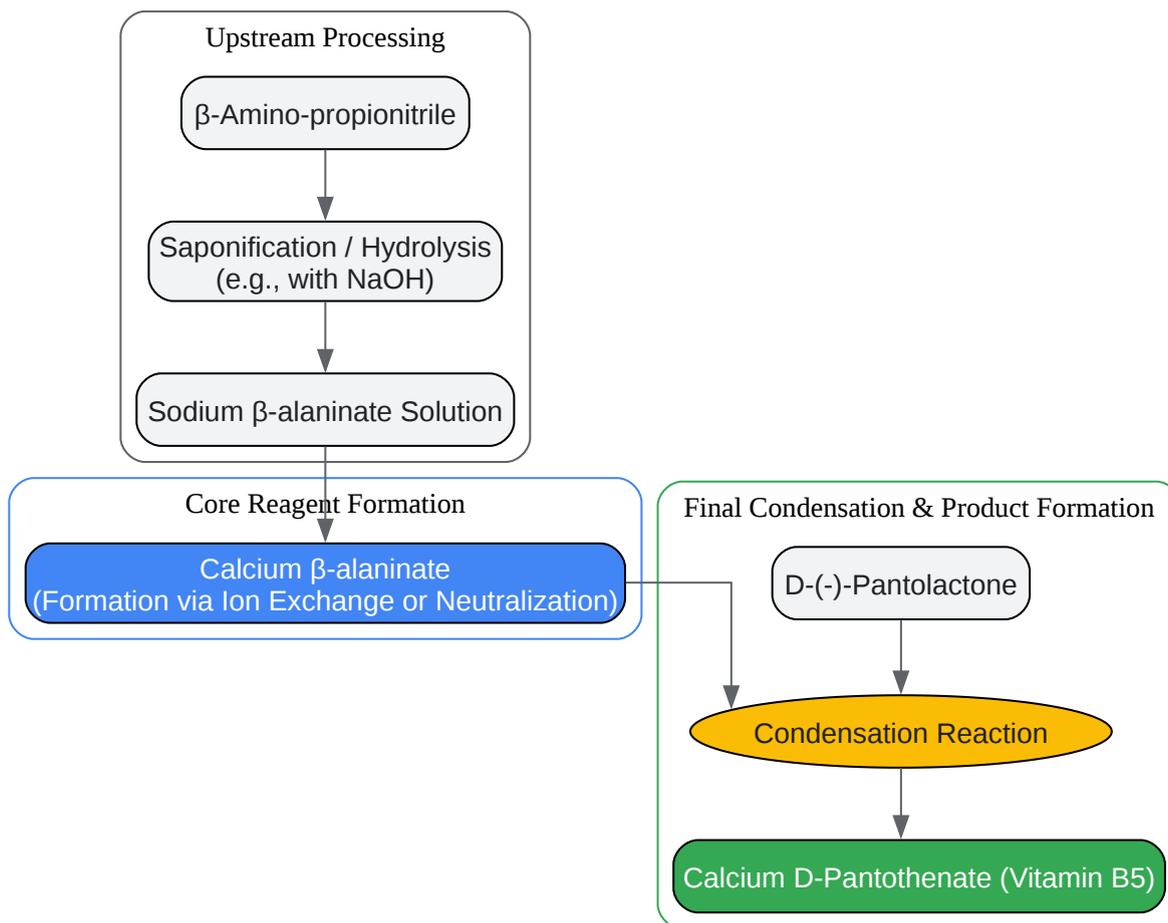
Core Application: Keystone Intermediate in Vitamin B5 Synthesis

The most significant and well-documented application of Calcium β -alaninate is its role as a direct precursor in the industrial synthesis of Calcium D-pantothenate (Vitamin B5).[1][4] This process is a cornerstone of vitamin manufacturing for pharmaceutical and nutritional applications.

The synthesis pathway typically begins with the hydrolysis of β -amino-propionitrile to produce a solution of sodium β -alaninate.[4] This is then often converted to Calcium β -alaninate. The final and critical step is the condensation reaction between Calcium β -alaninate and D-(-)-pantolactone.

Workflow for Calcium Pantothenate Synthesis

The following diagram illustrates the streamlined industrial logic, highlighting the central role of the β -alaninate salt.



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Caption: Industrial synthesis pathway for Calcium Pantothenate.

Protocol 1: Laboratory-Scale Synthesis of Calcium D-Pantothenate

This protocol outlines the condensation of Calcium β -alaninate with D-(-)-pantolactone. It is adapted from established industrial methods for a research laboratory setting.[4][9]

Materials:

- Calcium β -alaninate (216.25 g/mol)
- D-(-)-pantolactone (130.14 g/mol)
- Methanol (anhydrous)
- Reaction vessel with magnetic stirrer and reflux condenser
- Heating mantle
- Rotary evaporator

Procedure:

- Reagent Preparation: In a 250 mL round-bottom flask, suspend 10.81 g (50 mmol) of Calcium β -alaninate in 100 mL of anhydrous methanol.
- Addition of Pantolactone: To the stirred suspension, add 13.01 g (100 mmol) of D-(-)-pantolactone. Causality Note: A 1:2 molar ratio of Calcium β -alaninate to pantolactone is required, as one mole of the calcium salt provides two moles of the β -alaninate nucleophile.
- Reaction: Heat the mixture to reflux (approx. 65°C) with vigorous stirring. The suspension will gradually clarify as the reaction proceeds and the product, Calcium D-pantothenate, is more soluble in methanol. Maintain reflux for 4-6 hours.
- Monitoring: The reaction can be monitored by Thin Layer Chromatography (TLC) to observe the consumption of pantolactone.
- Work-up and Isolation: After the reaction is complete, allow the mixture to cool to room temperature. Reduce the solvent volume by approximately half using a rotary evaporator.
- Crystallization: Cool the concentrated solution to 0-4°C for several hours to induce crystallization of the product.
- Filtration and Drying: Collect the white crystalline product by vacuum filtration, wash the filter cake with a small amount of cold methanol, and dry the product under vacuum to yield

Calcium D-pantothenate.

- Characterization: Confirm the identity and purity of the product using standard analytical techniques such as NMR spectroscopy, IR spectroscopy, and melting point analysis.

Emerging & Potential Applications in Synthesis

While its role in Vitamin B5 production is paramount, the chemical nature of Calcium β -alaninate suggests its utility in other synthetic contexts. This section explores potential applications for further research.

A. As a Mild Base and Nucleophile Source

The β -alaninate anion is the conjugate base of a weak acid, making Calcium β -alaninate a potential mild, non-hygroscopic basic reagent. Its calcium counter-ion can also serve as a Lewis acid, potentially enabling bifunctional activation of substrates.

Potential Reactions:

- Michael Additions: The amino group of β -alaninate can act as a nucleophile in conjugate additions to α,β -unsaturated systems, a key method for forming more complex β -amino acid derivatives.[10][11] Using the calcium salt could offer advantages in terms of handling and solubility compared to free β -alanine.
- Aldol-type Condensations: It could serve as a mild base to deprotonate active methylene compounds.
- Peptide Coupling: In peptide synthesis, β -alanine is a crucial component of β -peptides.[12][13] The calcium salt could be used directly in certain coupling reactions, where the calcium ion might help in stabilizing peptide secondary structures or intermediates.[14][15]

B. Component in Calcium-Based Catalysis

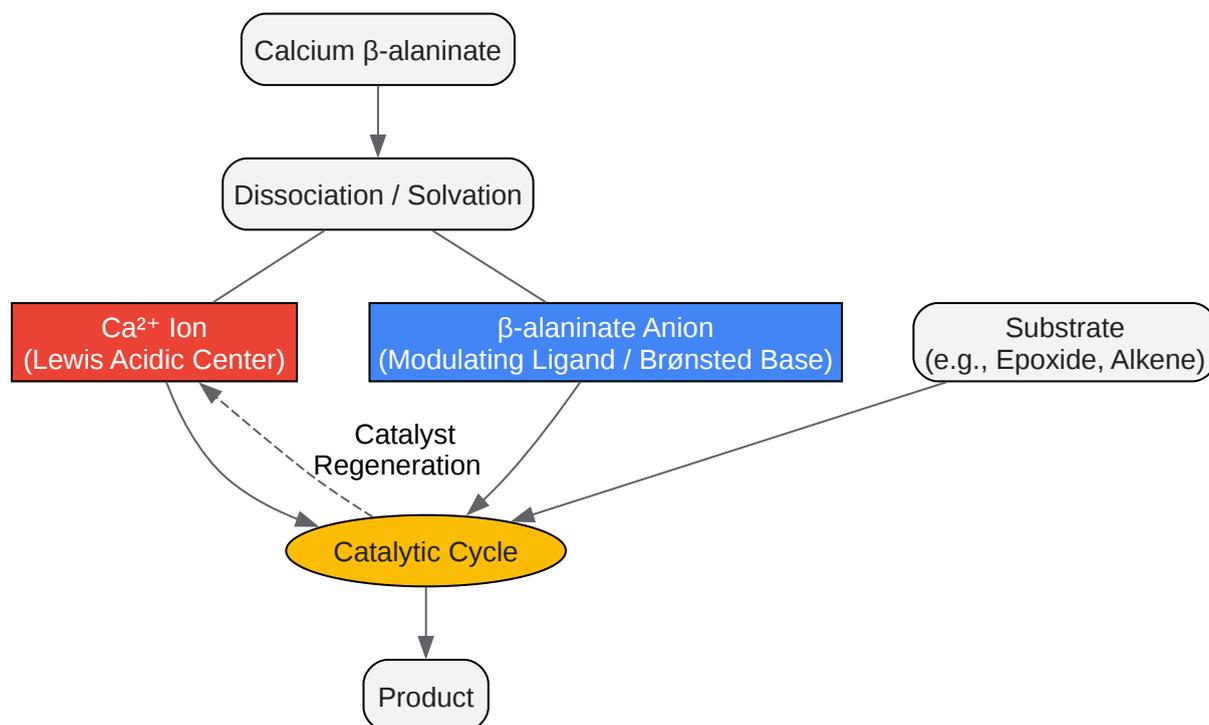
There is growing interest in using earth-abundant metals like calcium as catalysts in organic transformations.[16] Calcium complexes can function as effective Lewis acids to activate a variety of functional groups.

The β -alaninate ligand in Calcium β -alaninate could modulate the Lewis acidity and steric environment of the calcium center, creating a unique catalytic species.

Potential Catalytic Applications:

- Epoxide Opening: Lewis acidic activation of epoxides for nucleophilic attack.
- Hydroamination/Hydroalkoxylation: Catalyzing the addition of amines or alcohols to unsaturated bonds.
- Polymerization: Initiating ring-opening polymerization of cyclic esters like lactide.

The diagram below illustrates the logical relationship for exploring Calcium β -alaninate in catalysis.



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Caption: Conceptual workflow for Calcium β -alaninate in catalysis.

Protocol 2: Exploratory Michael Addition of Calcium β -Alaninate to an Enone

This protocol serves as a starting point for researchers wishing to investigate the nucleophilic character of Calcium β -alaninate.

Materials:

- Calcium β -alaninate
- Chalcone (or other α,β -unsaturated ketone)
- Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Saturated aqueous NH_4Cl solution
- Anhydrous MgSO_4

Procedure:

- **Reaction Setup:** In a 50 mL flask, dissolve 1.31 g (6 mmol) of chalcone in 20 mL of DMF.
- **Reagent Addition:** Add 1.30 g (6 mmol) of Calcium β -alaninate to the solution. Rationale: An equimolar amount is a good starting point. The reaction may require heating to proceed at a reasonable rate.
- **Reaction:** Heat the mixture to 80°C and stir for 12-24 hours. Monitor the reaction by TLC for the disappearance of the starting material.
- **Quenching and Extraction:** Cool the reaction to room temperature. Pour the mixture into 50 mL of water and extract with dichloromethane (3 x 30 mL).
- **Washing:** Wash the combined organic layers with saturated aqueous NH_4Cl solution (2 x 25 mL) to remove residual DMF and inorganic salts, followed by brine (1 x 25 mL).

- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- **Purification and Analysis:** Purify the crude product by column chromatography on silica gel. Characterize the resulting β -amino ketone derivative by NMR and mass spectrometry to confirm the structure.

Conclusion

Calcium β -alaninate is a commercially significant compound whose utility in organic synthesis is well-established in the context of Vitamin B5 manufacturing. Its properties as a stable, bifunctional reagent—possessing both a nucleophilic/basic anion and a Lewis acidic cation—suggest a broader applicability that is ripe for exploration. The protocols and concepts presented here provide a robust framework for scientists to not only utilize Calcium β -alaninate in its known role but also to pioneer its use in novel synthetic transformations.

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